

tert-Butyl 2,2,2-trichloroacetimidate structure

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Compound of Interest

Compound Name: *tert-Butyl 2,2,2-trichloroacetimidate*

Cat. No.: *B150492*

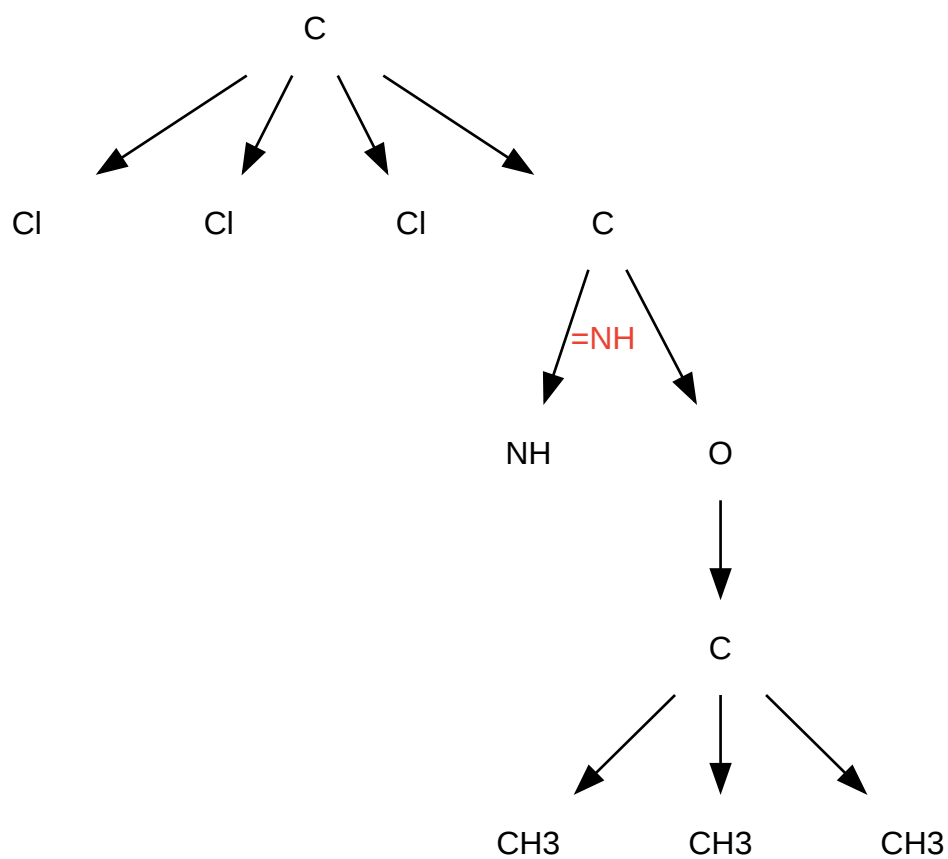
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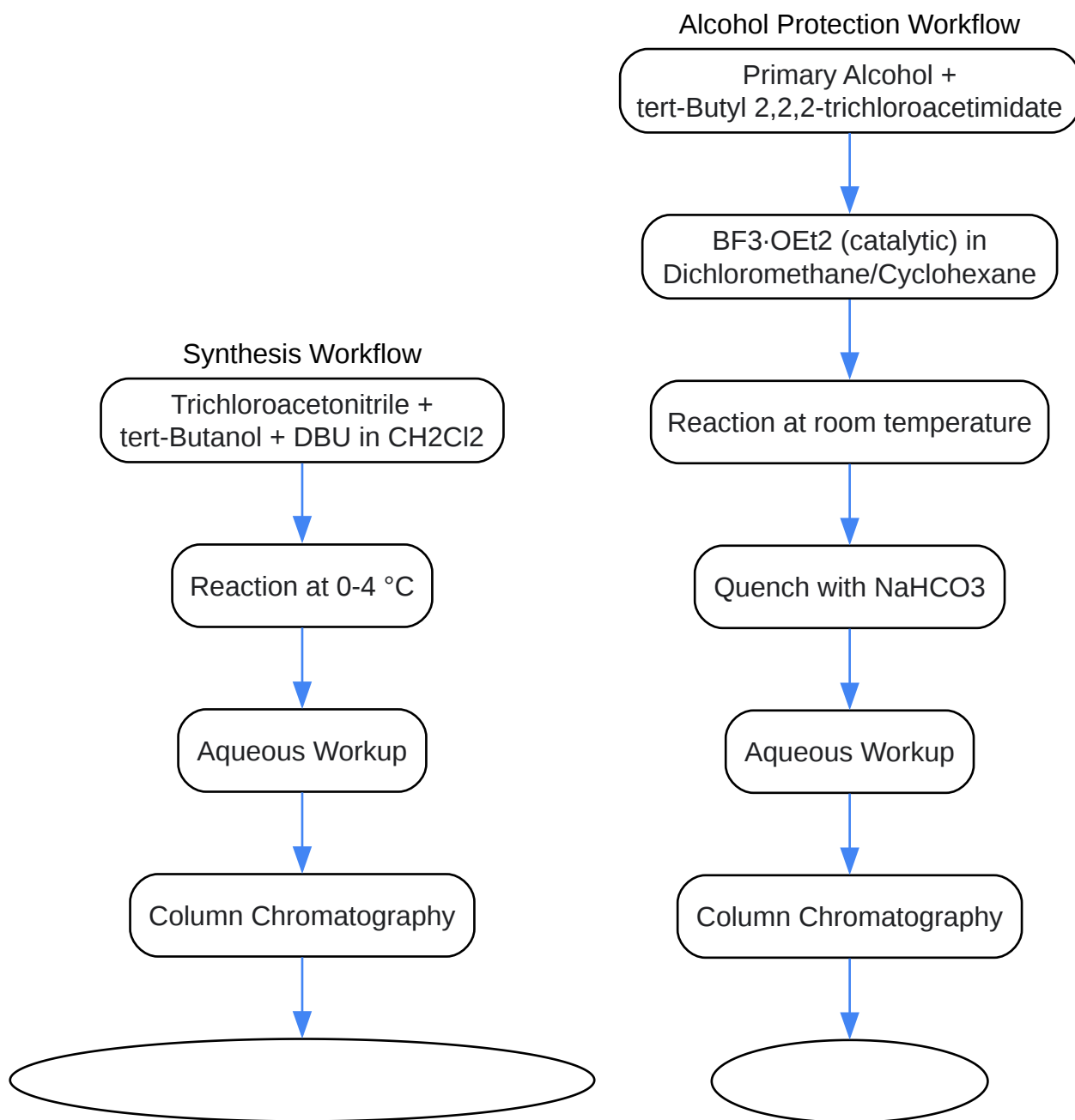
Chemical Structure and Identification

tert-Butyl 2,2,2-trichloroacetimidate, often abbreviated as TBTA, is a valuable reagent for the introduction of the tert-butyl protecting group under mild conditions.^[1] Its structure features a tert-butoxy group attached to the carbon of a trichloroacetimidate moiety.

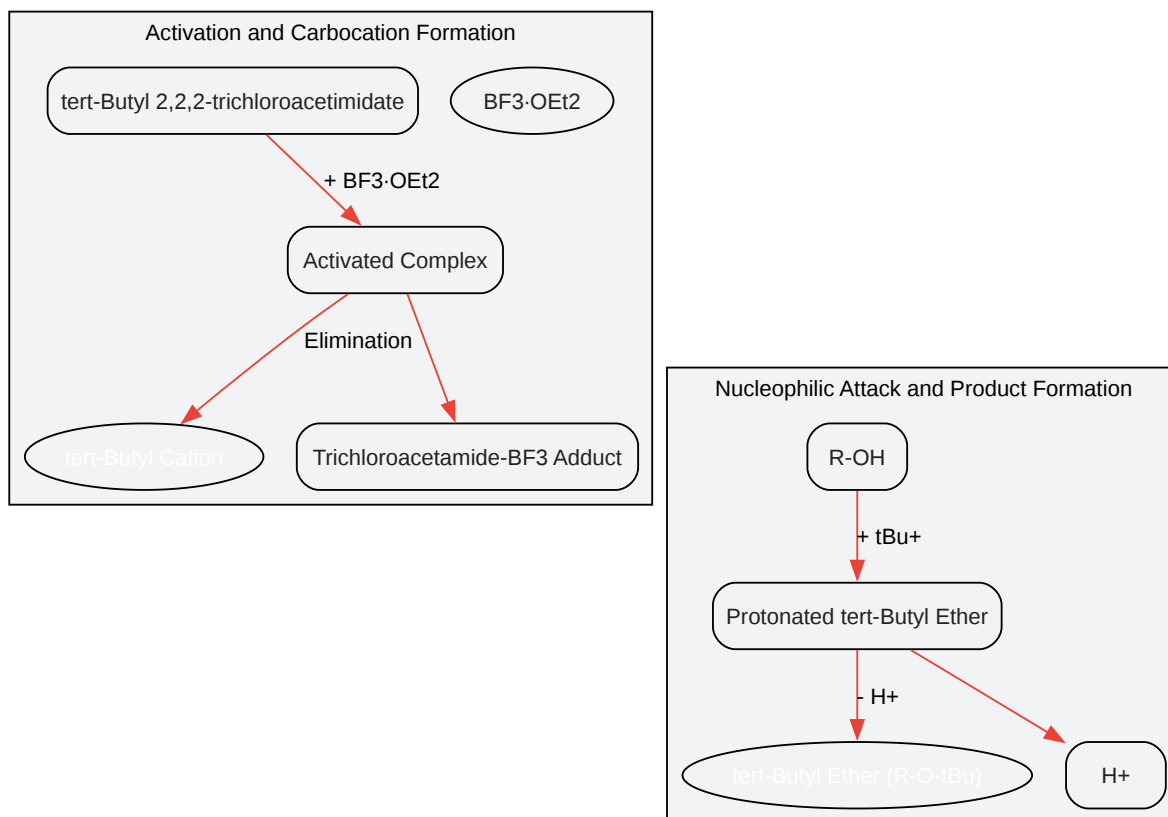
Molecular Structure:

Structure of tert-Butyl 2,2,2-trichloroacetimidate





Mechanism of Alcohol tert-Butylation



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References

- 1. medchemexpress.com [medchemexpress.com]
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